Long-term storage and stability of ethyl cyclobutanecarboxylate

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Compound of Interest	
Compound Name:	Ethyl cyclobutanecarboxylate
Cat. No.:	B086208

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Technical Support Center: Ethyl Cyclobutanecarboxylate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and stability of **ethyl cyclobutanecarboxylate**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **ethyl cyclobutanecarboxylate**?

A1: For optimal long-term stability, **ethyl cyclobutanecarboxylate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light and sources of ignition.[1][2][3] Specific temperature recommendations vary by supplier, but a range of 2-8°C is often cited.[4] Some suppliers recommend storage at room temperature but in a cool and dark place, ideally below 15°C.[5][6]

Q2: What is the primary degradation pathway for **ethyl cyclobutanecarboxylate**?

A2: The primary degradation pathway for **ethyl cyclobutanecarboxylate**, like other esters, is hydrolysis.[4][7][8] This reaction involves the cleavage of the ester bond in the presence of water, yielding cyclobutanecarboxylic acid and ethanol. The reaction can be catalyzed by either acidic or basic conditions.[8][9]

Q3: Are there other potential degradation pathways besides hydrolysis?

A3: While hydrolysis is the most common degradation route, other possibilities, especially under stress conditions, include:

- Oxidation: Although less common for this specific molecule, oxidative degradation can occur, potentially initiated by impurities or exposure to oxygen over long periods.

- Photodegradation: Exposure to light, particularly UV radiation, can provide the energy to initiate degradation reactions.[10][11][12] It is crucial to store the compound in light-resistant containers.

- Thermal Degradation: At elevated temperatures, the cyclobutane ring can undergo thermal rearrangement or decomposition.[3][13][14][15] It is classified as a flammable liquid and should be kept away from heat.[1][16]

Q4: What are the signs of degradation in a sample of **ethyl cyclobutanecarboxylate**?

A4: Signs of degradation may include:

- A change in the physical appearance of the liquid, such as discoloration (e.g., turning yellow) or the formation of precipitates.

- A change in odor. While it has a fruity odor, the presence of cyclobutanecarboxylic acid might impart a different, potentially sour or rancid smell.

- The appearance of new peaks in analytical chromatograms (e.g., HPLC or GC) and a decrease in the peak area of the parent compound.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and storage of **ethyl cyclobutanecarboxylate**.

Observed Issue	Potential Cause	Troubleshooting Steps & Solutions
Decreased purity of the compound over time, with a new peak appearing in the HPLC/GC analysis.	Hydrolysis: The most likely cause is exposure to moisture.	- Ensure the storage container is tightly sealed and has no leaks. - Store in a desiccator or a controlled low-humidity environment. - If working with solutions, use anhydrous solvents and handle under an inert atmosphere (e.g., nitrogen or argon). - Confirm the identity of the new peak as cyclobutanecarboxylic acid using a reference standard.
The liquid has developed a yellow tint.	Photodegradation or Oxidation: Exposure to light or air can cause the formation of colored impurities.	- Store the compound in an amber or opaque container to protect it from light. - Purge the headspace of the container with an inert gas like nitrogen or argon before sealing to minimize contact with oxygen.
Inconsistent analytical results between different aliquots of the same batch.	Improper sample handling or storage of aliquots.	- Ensure that all aliquots are stored under the same recommended conditions. - Use fresh, properly stored samples for each experiment. - Verify the stability of the compound in the analytical solvent being used.
Precipitate formation in the sample.	Contamination or significant degradation.	- The precipitate could be a salt of cyclobutanecarboxylic acid if basic contaminants are present, or other insoluble degradation products. - The sample may be too degraded

for use. It is advisable to use a fresh, pure sample.

Data Presentation

Table 1: Recommended Storage Conditions Summary

Parameter	Recommendation	Source
Temperature	2-8°C or <15°C in a cool, dark place.	[4][5][6]
Atmosphere	Sealed in a dry environment.	[4]
Light	Protect from light (use amber or opaque containers).	[1][2][3]
Container	Tightly closed container.	[1][5]

Table 2: Potential Degradation Products

Degradation Pathway	Product Name	Chemical Formula
Hydrolysis	Cyclobutanecarboxylic Acid	$C_5H_8O_2$
Hydrolysis	Ethanol	C_2H_5OH

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Ethyl Cyclobutanecarboxylate

This protocol outlines a general procedure for developing a stability-indicating HPLC method to assess the purity of **ethyl cyclobutanecarboxylate** and detect its primary degradation product, cyclobutanecarboxylic acid.

1. Objective: To develop and validate an HPLC method capable of separating **ethyl cyclobutanecarboxylate** from its potential degradation products.

2. Materials and Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector

- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm)

- **Ethyl cyclobutanecarboxylate** reference standard

- Cyclobutanecarboxylic acid reference standard

- Acetonitrile (HPLC grade)

- Water (HPLC grade)

- Phosphoric acid or formic acid (for pH adjustment)

- Methanol (HPLC grade)

3. Chromatographic Conditions (Starting Point):

- Mobile Phase A: Water with 0.1% phosphoric acid or formic acid

- Mobile Phase B: Acetonitrile

- Gradient:

  - 0-5 min: 30% B

  - 5-20 min: 30% to 70% B

  - 20-25 min: 70% B

  - 25-30 min: 70% to 30% B

  - 30-35 min: 30% B (re-equilibration)

- Flow Rate: 1.0 mL/min

- Column Temperature: 25°C

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- Detection Wavelength: 210 nm

- Injection Volume: 10 µL

4. Sample Preparation:

- Prepare a stock solution of **ethyl cyclobutanecarboxylate** in methanol at a concentration of 1 mg/mL.

- Prepare a stock solution of cyclobutanecarboxylic acid in methanol at a concentration of 1 mg/mL.

- For analysis, dilute the stock solutions with the mobile phase to a suitable working concentration (e.g., 100 µg/mL).

5. Method Development and Validation:

- Inject the individual reference standards to determine their retention times.

- Inject a mixture of the two standards to ensure baseline separation.

- Perform forced degradation studies (acidic, basic, oxidative, thermal, and photolytic stress) on the **ethyl cyclobutanecarboxylate** sample to generate degradation products and confirm that they are well-separated from the main peak.

- Validate the method according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.

Protocol 2: Accelerated Stability Study

This protocol describes an accelerated stability study to predict the long-term stability of **ethyl cyclobutanecarboxylate**.

1. Objective: To evaluate the stability of **ethyl cyclobutanecarboxylate** under elevated temperature and humidity conditions to predict its shelf life.

2. Materials and Equipment:

- Stability chambers capable of maintaining controlled temperature and relative humidity (RH)

- Amber glass vials with airtight seals

- Validated stability-indicating HPLC method (as described in Protocol 1)

3. Study Design:

- Storage Conditions:

  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH

  - Intermediate: 30°C ± 2°C / 65% RH ± 5% RH

  - Long-term (control): 25°C ± 2°C / 60% RH ± 5% RH and/or 2-8°C

- Time Points: 0, 1, 3, and 6 months for accelerated and intermediate conditions. For long-term studies, testing would continue for 12, 24, and 36 months.

- Sample Preparation: Aliquot pure **ethyl cyclobutanecarboxylate** into several amber glass vials for each storage condition and time point.

4. Procedure:

- Place the prepared samples in the respective stability chambers.

- At each designated time point, remove a vial from each storage condition.

- Analyze the sample using the validated stability-indicating HPLC method to determine the purity of **ethyl cyclobutanecarboxylate** and quantify any degradation products.

- Record any changes in physical appearance.

5. Data Analysis:

- Plot the percentage of remaining **ethyl cyclobutanecarboxylate** against time for each condition.

- Use the data from the accelerated conditions to predict the shelf life at the recommended long-term storage condition using appropriate kinetic models (e.g., Arrhenius equation).
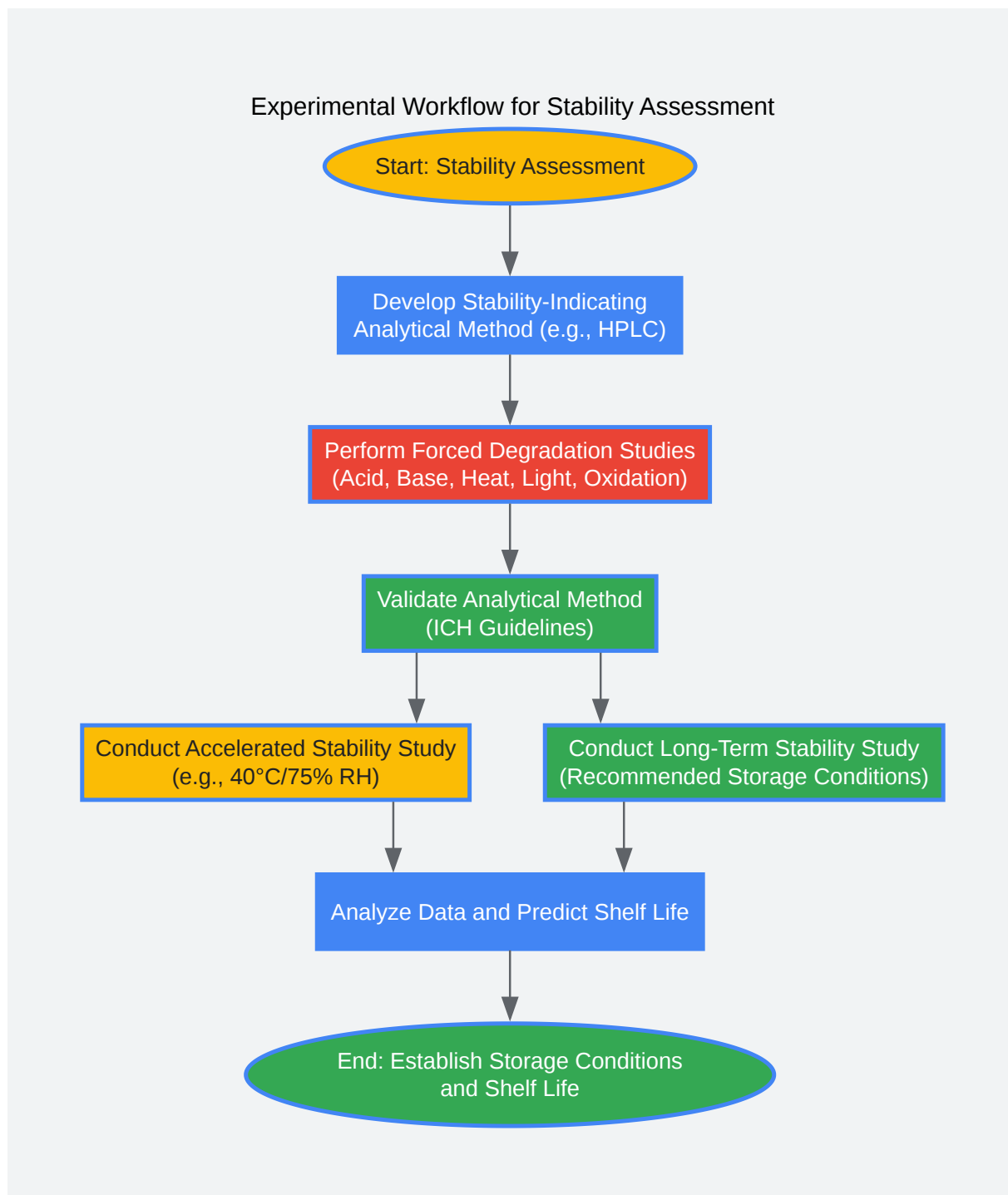
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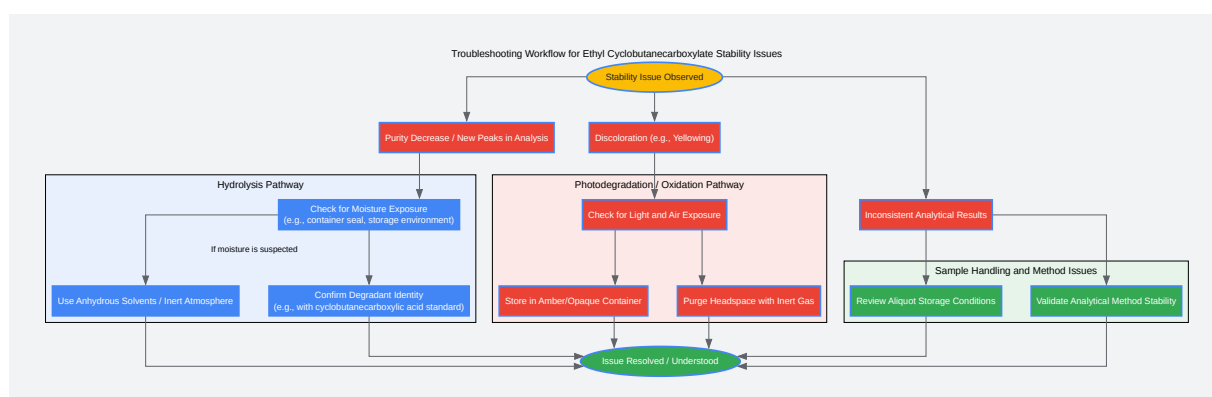
Caption: Troubleshooting workflow for stability issues.

Experimental Workflow for Stability Assessment

Caption: Workflow for stability testing.

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